

Application Notes and Protocols for Calcium Stannate in Dielectric Applications

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Compound of Interest

Compound Name: Calcium;tin

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Introduction

Calcium stannate (CaSnO_3), a perovskite-type ceramic, has garnered significant interest as a dielectric material for capacitor applications. Its attractive properties include a stable dielectric constant over a wide range of temperatures and frequencies, low dielectric loss, and high insulation resistance. These characteristics make it a promising candidate for use in various electronic components, including multilayer ceramic capacitors (MLCCs). This document provides detailed application notes, experimental protocols for synthesis and characterization, and a summary of its dielectric properties.

Dielectric Properties of Calcium Stannate

The dielectric properties of calcium stannate can vary depending on the synthesis method, processing conditions, and the presence of dopants. The following table summarizes typical quantitative data for undoped calcium stannate.

Property	Value	Synthesis Method	Frequency	Reference
Dielectric Constant (ϵ_r)	~12	Solid-State Reaction	1 MHz	[1]
Power Factor	Nearly zero	Solid-State Reaction	1 MHz	[1]
Dielectric Loss ($\tan \delta$)	< 1	Sol-Gel	-	[2]
Breakdown Field (Thin Film)	~8.3 MV/cm (for La-doped CaSnO_3)	-	DC	

Experimental Protocols

Detailed methodologies for the synthesis of calcium stannate powder and the fabrication and characterization of a ceramic capacitor are provided below.

Protocol 1: Synthesis of Calcium Stannate (CaSnO_3) Powder

This protocol outlines three common methods for synthesizing high-purity calcium stannate powder: solid-state reaction, sol-gel synthesis, and co-precipitation.

1.1 Solid-State Reaction Method

A conventional and straightforward method for producing ceramic powders.

- Materials: Calcium carbonate (CaCO_3 , $\geq 99\%$ purity), Tin (IV) oxide (SnO_2 , $\geq 99\%$ purity).
- Procedure:
 - Stoichiometric amounts of CaCO_3 and SnO_2 are weighed in a 1:1 molar ratio.
 - The powders are intimately mixed using a mortar and pestle or by ball milling with zirconia media in ethanol for 24 hours to ensure homogeneity.

- The mixed powder is dried at 100°C for 2 hours to evaporate the ethanol.
- The dried powder is placed in an alumina crucible and calcined in a muffle furnace at 1200-1400°C for 4-6 hours in an air atmosphere.
- After calcination, the furnace is allowed to cool down to room temperature.
- The resulting CaSnO_3 powder is ground again to break up any agglomerates.

1.2 Sol-Gel Synthesis

This method allows for the synthesis of fine, homogeneous powders at lower temperatures compared to the solid-state reaction.

- Materials: Calcium nitrate tetrahydrate ($\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$, ≥99% purity), Tin (IV) chloride pentahydrate ($\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$, ≥99% purity), Citric acid ($\text{C}_6\text{H}_8\text{O}_7$), Ethylene glycol ($\text{C}_2\text{H}_6\text{O}_2$), Deionized water.
- Procedure:
 - Prepare separate aqueous solutions of $\text{Ca}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ and $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$ in deionized water.
 - Mix the two solutions in a 1:1 molar ratio of Ca:Sn.
 - Add citric acid to the solution in a 1.5:1 molar ratio with respect to the total metal cations to act as a chelating agent.
 - Add ethylene glycol in a 1:1 molar ratio with respect to citric acid to act as a polymerizing agent.
 - Heat the solution at 80-90°C with continuous stirring until a transparent sol is formed.
 - Continue heating to evaporate the solvent and form a viscous gel.
 - Dry the gel in an oven at 120°C for 12 hours to obtain a precursor powder.

- Grind the precursor powder and calcine it in an alumina crucible at 700-900°C for 2-4 hours in air to obtain crystalline CaSnO_3 .

1.3 Co-Precipitation Method

A wet-chemical technique that produces highly reactive and fine powders.

- Materials: Calcium chloride (CaCl_2 , ≥99% purity), Tin (IV) chloride pentahydrate ($\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$, ≥99% purity), Sodium hydroxide (NaOH , ≥99% purity) or Ammonium hydroxide (NH_4OH), Deionized water.
- Procedure:
 - Prepare separate aqueous solutions of CaCl_2 and $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$.
 - Mix the solutions in a 1:1 molar ratio of Ca:Sn.
 - Slowly add a precipitating agent (e.g., a 1 M NaOH solution) to the mixed metal salt solution under vigorous stirring until the pH reaches 9-10. A white precipitate will form.
 - Age the precipitate by stirring the suspension for 1-2 hours at room temperature.
 - Filter the precipitate and wash it several times with deionized water to remove any residual ions.
 - Dry the precipitate in an oven at 100°C for 12 hours.
 - Calcined the dried powder in an alumina crucible at 800-1000°C for 2-4 hours in air to obtain the final CaSnO_3 powder.

Protocol 2: Fabrication and Characterization of a CaSnO_3 Ceramic Capacitor

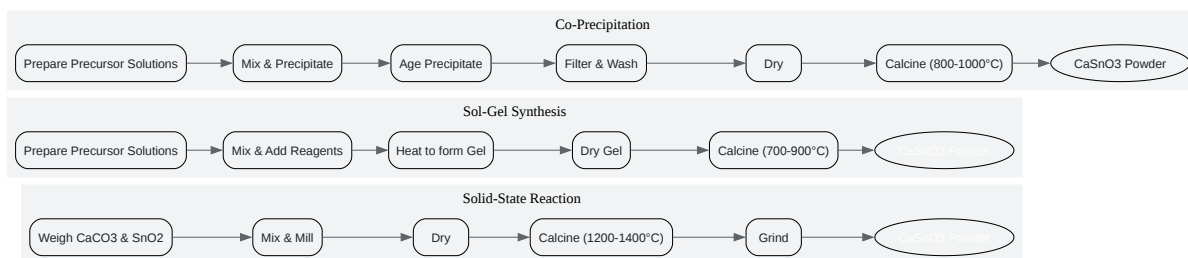
This protocol describes the steps to create a simple pellet-based capacitor and measure its dielectric properties.

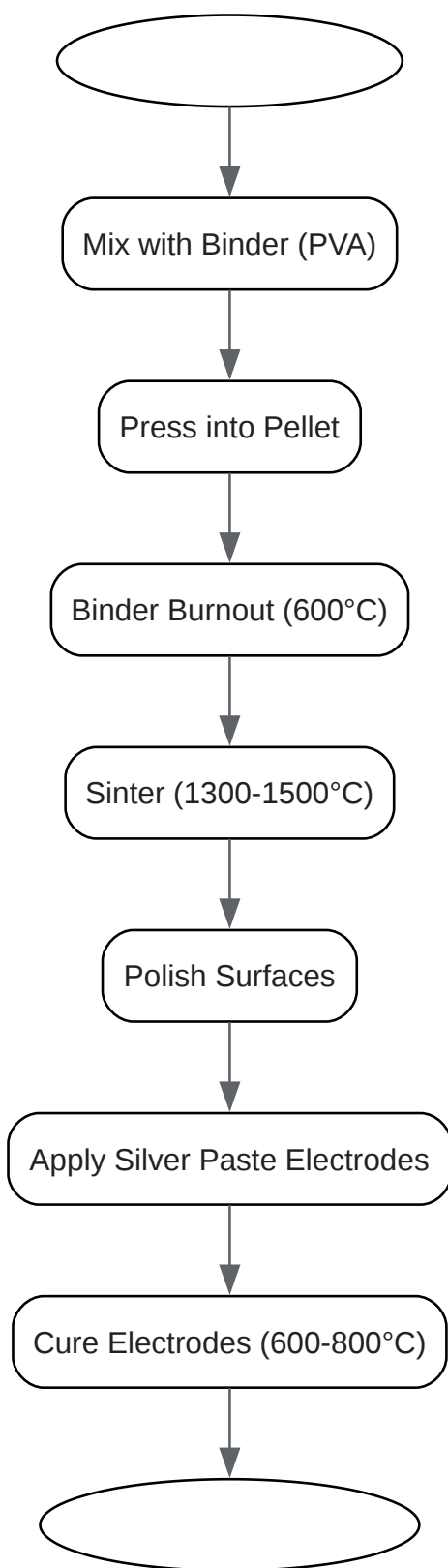
- Materials and Equipment: Synthesized CaSnO_3 powder, Polyvinyl alcohol (PVA) solution (as a binder), Hydraulic press, Furnace, Silver paste, LCR meter, Dielectric breakdown tester.

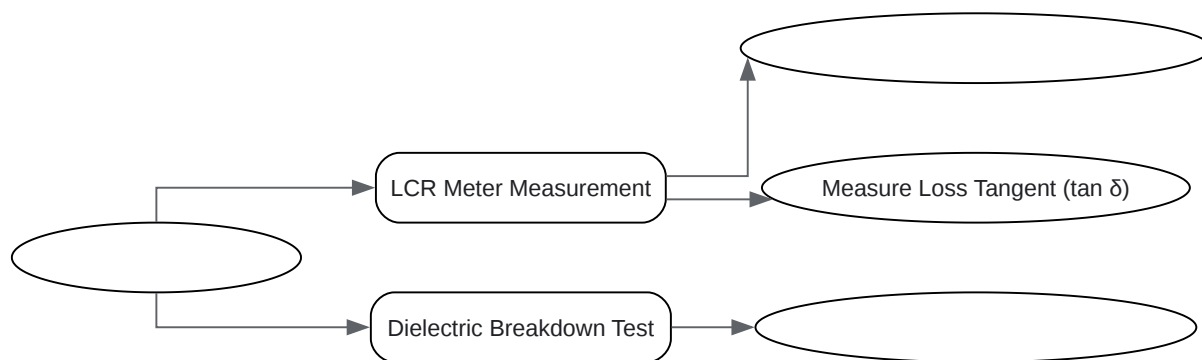
- Procedure:
 - Pellet Fabrication: a. Mix the calcined CaSnO_3 powder with a few drops of PVA solution (e.g., 5 wt%) to aid in granulation. b. Press the granulated powder in a steel die using a hydraulic press at a pressure of 150-200 MPa to form a green pellet (typically 10-15 mm in diameter and 1-2 mm in thickness). c. Heat the green pellet at 600°C for 1 hour to burn out the PVA binder. d. Sinter the pellet in a furnace at 1300-1500°C for 4-6 hours in an air atmosphere to achieve high density. Allow the furnace to cool slowly to prevent thermal shock.
 - Electrode Application: a. Polish the flat surfaces of the sintered pellet to ensure they are parallel. b. Apply a thin layer of silver paste to both flat surfaces of the pellet to act as electrodes. c. Dry the electroded pellet at 100-150°C for 30 minutes and then fire at 600-800°C for 10-15 minutes to cure the silver paste and form good electrical contacts.
 - Dielectric Property Measurement: a. Measure the capacitance (C) and dissipation factor ($\tan \delta$) of the fabricated capacitor at various frequencies (e.g., 1 kHz, 10 kHz, 100 kHz, 1 MHz) using an LCR meter at room temperature. b. Calculate the dielectric constant (ϵ_r) using the formula: $\epsilon_r = (C * d) / (\epsilon_0 * A)$, where 'd' is the thickness of the pellet, 'A' is the area of the electrode, and ϵ_0 is the permittivity of free space (8.854×10^{-12} F/m).
 - Dielectric Breakdown Strength Measurement: a. Place the capacitor in a dielectric breakdown tester. b. Apply an increasing DC voltage across the electrodes until the material fails and a breakdown occurs. c. The dielectric breakdown strength is calculated by dividing the breakdown voltage by the thickness of the pellet (in kV/mm or MV/m).

Visualizations

The following diagrams illustrate the experimental workflows and logical relationships described in the protocols.







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References

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